

Damulin B: Application Notes and Protocols for Apoptosis Assays

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Compound of Interest

Compound Name: *damulin B*
Cat. No.: *B10831588*

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These application notes provide a comprehensive overview and detailed protocols for assessing the pro-apoptotic effects of **damulin B**, a dammarane-type saponin. **Damulin B** has demonstrated significant cytotoxic effects on human lung cancer cells by inducing apoptosis through both intrinsic and extrinsic signaling pathways.[1] This document offers structured data, detailed experimental procedures, and visual representations of the underlying molecular mechanisms to facilitate further research and drug development.

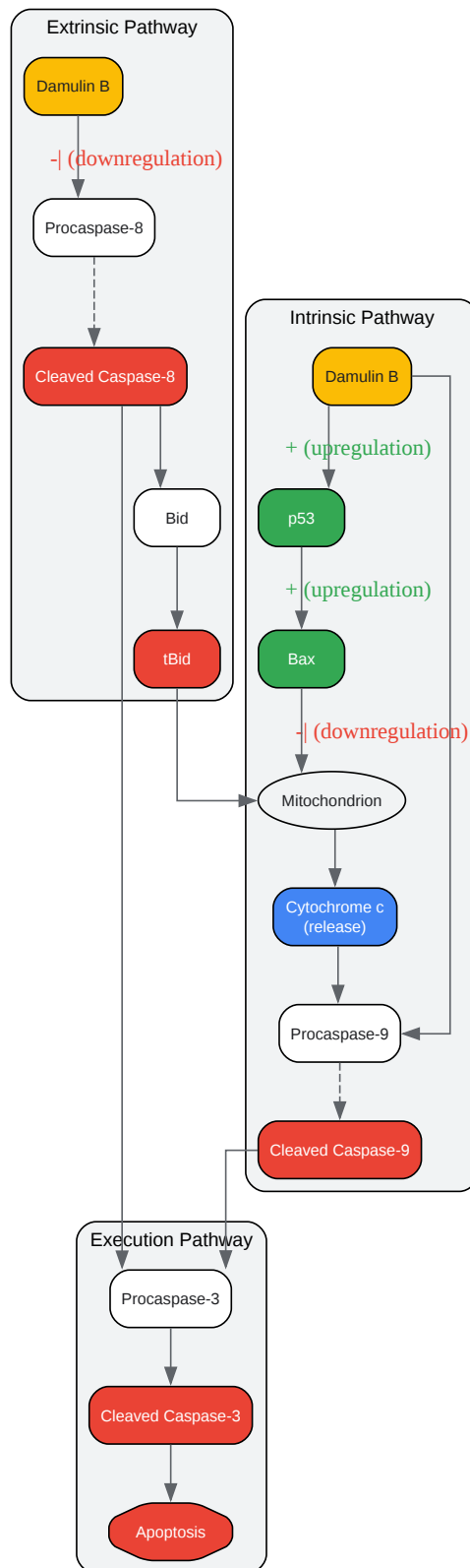
Data Presentation

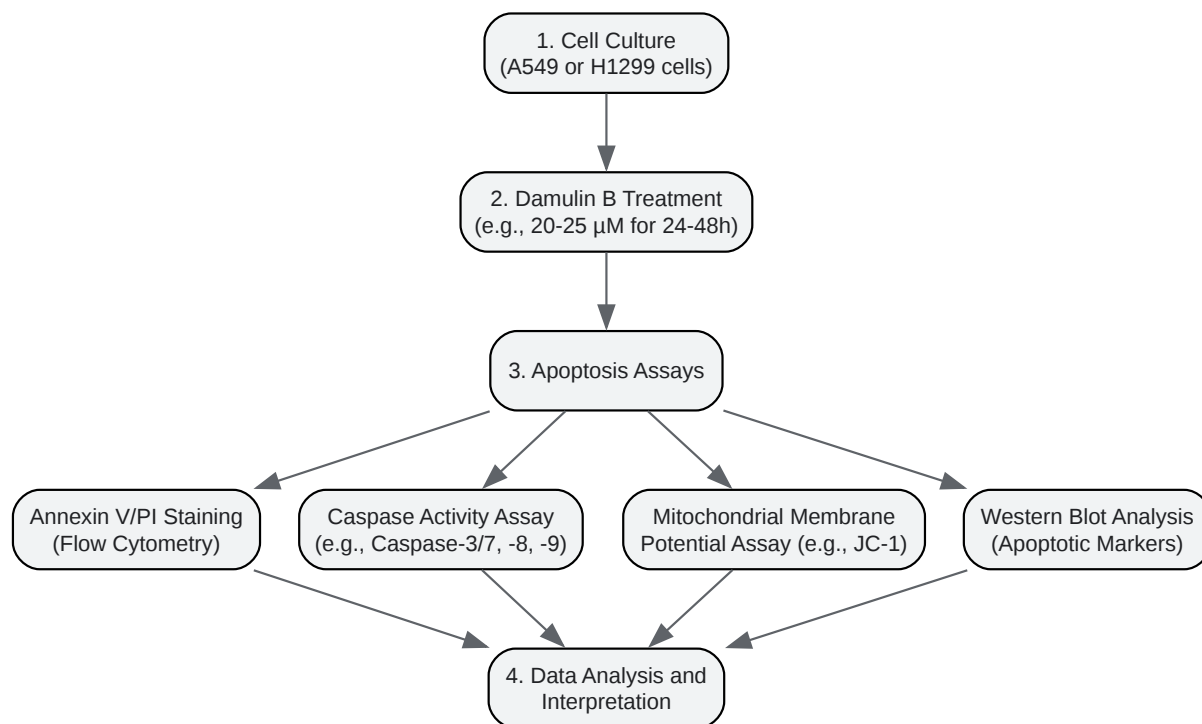
The following table summarizes the quantitative data available on the cytotoxic effects of **damulin B** on human lung cancer cell lines.

Cell Line	IC50 Value (μM)	Key Apoptotic Events Observed
A549 (Human Lung Carcinoma)	21.9	Increased apoptosis rate, reduction of mitochondrial membrane potential, generation of reactive oxygen species, G0/G1 phase arrest, upregulation of Bax, Bid, tBid, cleaved caspase-8, and p53, downregulation of procaspase-8/-9, and release of cytochrome c.[1]
H1299 (Human Lung Carcinoma)	21.7	Increased apoptosis rate, reduction of mitochondrial membrane potential, generation of reactive oxygen species, G0/G1 phase arrest, upregulation of Bax, Bid, tBid, cleaved caspase-8, and p53, downregulation of procaspase-8/-9, and release of cytochrome c.[1]

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the proposed signaling pathway of **damulin B**-induced apoptosis and a general experimental workflow for its investigation.





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References

- 1. Inhibitory Effect of Damulin B from *Gynostemma pentaphyllum* on Human Lung Cancer Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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